

what is the chemical structure of cis-melilotoside

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Compound of Interest

Compound Name: *cis-melilotoside*

Cat. No.: B1236938

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An In-depth Technical Guide to cis-Melilotoside

This guide provides a comprehensive overview of **cis-melilotoside**, a naturally occurring phenolic glycoside. It is intended for researchers, scientists, and professionals in drug development who are interested in its chemical properties and biological activities.

Chemical Structure and Properties

cis-Melilotoside, also known as cis-coumarinic acid- β -D-glucoside, is an organic compound classified as a phenolic glycoside.^[1] Its chemical structure consists of a cis-2-coumaric acid molecule linked to a β -D-glucose moiety through an O-glycosidic bond at the phenolic hydroxyl group.^[1] The molecular formula for **cis-melilotoside** is C₁₅H₁₈O₈, and it has a molar mass of 326.3 g/mol.^[2]

The structure is characterized by the presence of a benzene ring, a propenoic acid group in the cis (Z) configuration, and a pyranose ring of the glucose unit. This compound is an isomer of the more commonly known trans-melilotoside (often simply called melilotoside), which features a trans (E) configuration in the propenoic acid side chain.^{[3][4]}

Key Structural Features:

- Aglycone: cis-2-Coumaric acid
- Glycone: β -D-Glucose

- Linkage: O-glycosidic bond

Caption: Chemical structure of **cis-melilotoside**.

Quantitative Data

The biological activity of **cis-melilotoside** has been evaluated in various studies. Notably, it exhibits antiprotozoal and antioxidant properties.[\[5\]](#)[\[6\]](#)[\[7\]](#)

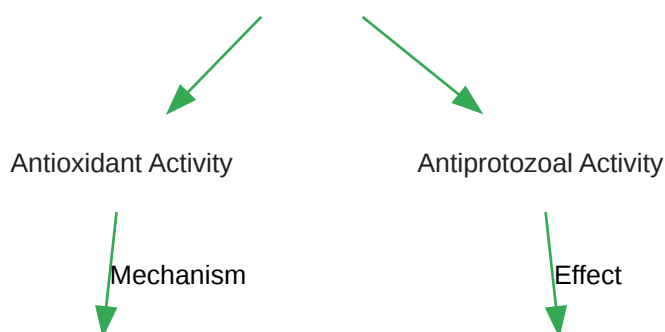
| Parameter | Value | Assay | Organism |
|-----------|------------|------------------------|-------------------|
| IC50 | 78.2 µg/mL | Antiprotozoal Activity | Trypanosoma cruzi |

Experimental Protocols

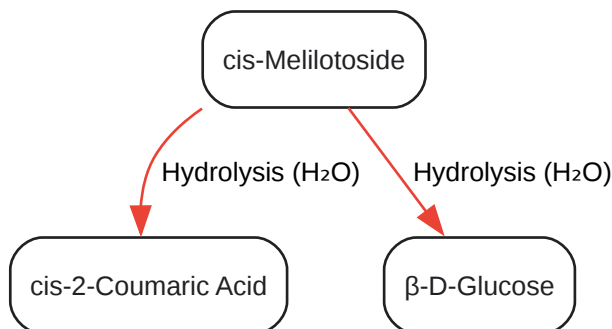
cis-Melilotoside can be isolated from various plant sources, such as *Artemisia splendens*.[\[8\]](#) A general protocol for its extraction and purification is as follows:

- **Extraction:** The dried and powdered aerial parts of the plant are extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- **Solid-Phase Extraction (SPE):** The crude extract is subjected to SPE for preliminary fractionation. A C18 cartridge is typically used, with a stepwise gradient of methanol in water as the mobile phase. Fractions are collected based on the elution solvent polarity.
- **Preparative High-Performance Liquid Chromatography (prep-HPLC):** The fractions containing **cis-melilotoside** are further purified by reversed-phase prep-HPLC. A C18 column is commonly employed with a mobile phase consisting of a gradient of methanol or acetonitrile in water. The elution is monitored by a UV detector.
- **Structure Elucidation:** The purified compound's structure is confirmed using spectroscopic methods, including ¹H NMR, ¹³C NMR, and mass spectrometry.

Biological Activities



Hydrolysis Reaction



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